

# 2-Chloroethanol-1,1,2,2-d4 proper disposal procedures

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## Compound of Interest

Compound Name: 2-Chloroethanol-1,1,2,2-d4

CAS No.: 117067-62-6

Cat. No.: B122097

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## Executive Safety Directive

STOP AND READ: Do not treat **2-Chloroethanol-1,1,2,2-d4** (2-CE-d4) as a standard organic solvent.

While chemically identical to non-deuterated 2-chloroethanol, the "d4" isotope is frequently used in high-value metabolic stability studies. This often leads to handling small, concentrated aliquots outside of standard fume hood workflows (e.g., at the NMR bench). This is a critical failure point.

2-Chloroethanol is a metabolic poison. It is fatal if inhaled, swallowed, or absorbed through the skin.<sup>[1]</sup> It rapidly penetrates standard nitrile gloves. Upon absorption, it metabolizes into chloroacetaldehyde, disrupting the Krebs cycle and causing potential cardiac or respiratory arrest.

The Golden Rule of Disposal:

- NEVER pour down the drain.

- NEVER mix with non-halogenated solvents (e.g., Methanol, Acetone) unless unavoidable.
- ALWAYS segregate as Halogenated Waste.

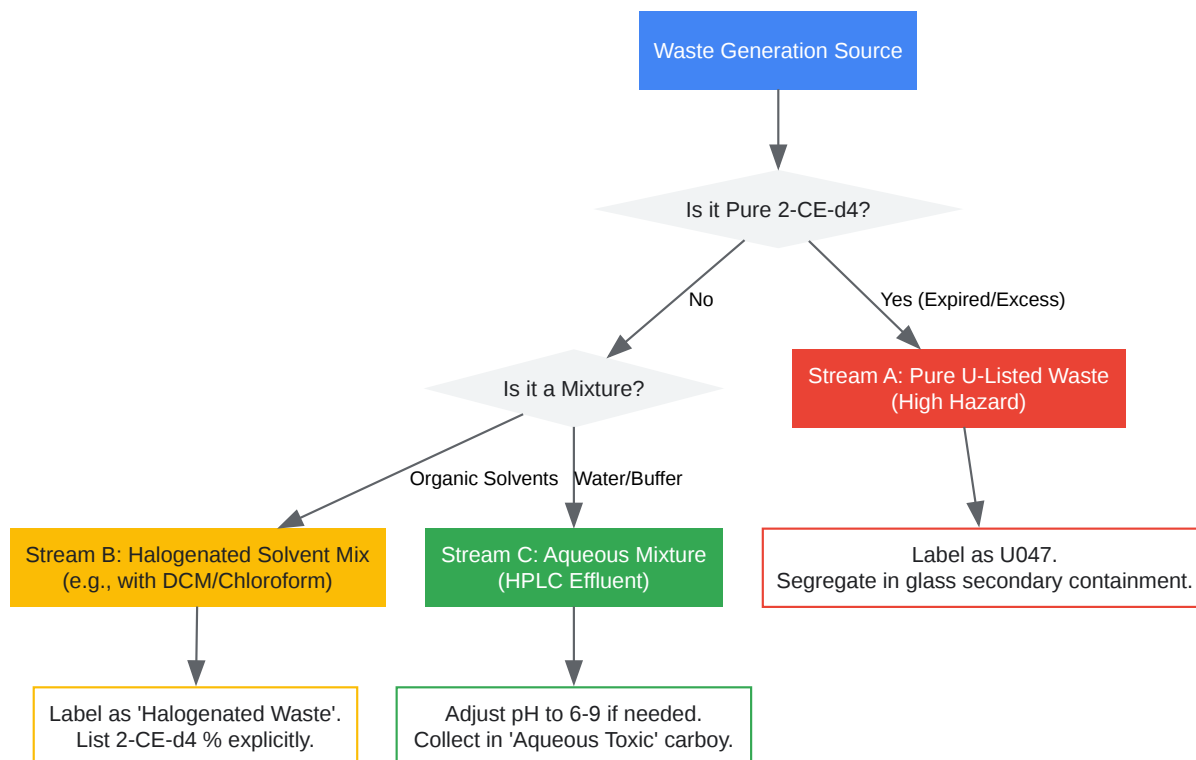
## Chemical Profile & Waste Classification

Effective disposal begins with accurate identification. The deuterated nature does not alter the RCRA waste code, but it does flag the material as high-value/low-volume.

Property	Data	Operational Implication
Chemical Name	2-Chloroethanol-1,1,2,2-d4	Label must be explicit.
CAS Number	117067-62-6 (Labeled) / 107-07-3 (Unlabeled)	Use CAS 107-07-3 for broad waste profiling if "d4" is not in the EHS system.
RCRA Waste Code	U047	Classified as "Toxic Waste." Strict "empty container" rules apply.
Flash Point	~60°C (140°F)	Combustible. Keep away from oxidizers.
Water Solubility	Miscible	High Risk: Spills mix instantly with wet surfaces, expanding the contamination zone.
GHS Hazards	Acute Tox. 1 (Dermal), Acute Tox. 2 (Inhalation)	Standard Nitrile is insufficient. Use Silver Shield/Laminate gloves.

## Pre-Disposal Assessment & Segregation Logic

Before moving the vial, determine the waste stream. We use a "Cradle-to-Grave" tracking approach.



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Figure 1: Decision matrix for segregating 2-Chloroethanol-d4 waste streams. Correct segregation prevents costly incinerator damage and ensures regulatory compliance.

## Step-by-Step Disposal Protocol

### Phase 1: Personal Protective Equipment (PPE)

- Respiratory: Work inside a certified chemical fume hood.
- Hands: CRITICAL. Standard 4-mil nitrile gloves have a breakthrough time of <5 minutes for 2-chloroethanol.
  - Recommendation: Wear Silver Shield (Laminate) gloves. If dexterity is required, wear Silver Shield under nitrile gloves.

- Eyes: Chemical splash goggles (safety glasses are insufficient for liquids that are fatal via ocular absorption).

## Phase 2: Container Selection & Transfer

- Select Container: Use Amber Glass or HDPE containers. Avoid LDPE or standard squirt bottles, as 2-CE can permeate them.
- Headspace: Leave at least 10% headspace in the waste container to allow for thermal expansion.
- Transfer:
  - Place the waste container in a secondary containment tray inside the hood.
  - Use a funnel to prevent drips.
  - If rinsing a "d4" vial, the first three rinses must go into the hazardous waste container. Only after triple-rinsing can the vial be treated as glass waste (check local "P-list vs U-list" container rules; U047 usually allows triple-rinsed disposal, but incineration of the vial is safer).

## Phase 3: Labeling (The "U-List" Requirement)

Your label must be specific. Generic "Organic Waste" labels are insufficient for U047 waste.

- Constituents: Write "**2-Chloroethanol-1,1,2,2-d4**" clearly.
- Hazards: Check "Toxic" and "Flammable."<sup>[2]</sup>
- Percentages: If a mixture, estimate the % (e.g., "95% Dichloromethane, 5% 2-Chloroethanol-d4").

## Phase 4: Satellite Accumulation Area (SAA)

- Close It: Cap the container tightly immediately after adding waste. Do not leave a funnel in the neck.

- Segregate: Place the bottle in the "Halogenated Solvents" secondary bin. Do not store near oxidizers (Nitric acid, Peroxides) or Alkali metals.
- Time Limit: Once the container is full, you typically have 3 days (US RCRA standard) to move it to the Central Accumulation Area.

## Emergency Procedures: Spills

Scenario: You drop a 1mL vial of 2-Chloroethanol-d4 on the floor.

- Evacuate: Clear the immediate area. Vapor toxicity is the primary threat.
- Assess: If the spill is >50mL or outside a hood, call EHS/Emergency Response immediately.
- Cleanup (Small spills <10mL inside hood):
  - Do NOT use paper towels. They increase surface area and evaporation rate.
  - Use Vermiculite or Activated Carbon spill pads to suppress vapors.
  - Place all contaminated absorbents into a wide-mouth jar, seal, and label as hazardous waste (U047).
  - Wash the surface with soap and water; collect the rinsate as hazardous waste.

## The Disposal Workflow (Visualized)



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Figure 2: Operational workflow for the lifecycle of 2-Chloroethanol-d4 waste. Note that the final fate is almost exclusively high-temperature incineration to destroy the organochlorine bond.

## References

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## Sources

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